

# 5-Methylindan: A Technical Overview of a Volatile Flavor Compound

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Methylindan

Cat. No.: B054010

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This technical guide serves as a resource for researchers, scientists, and drug development professionals, providing a concise summary of the known identifiers and properties of **5-Methylindan**. While this compound is noted for its presence in certain natural products and its use as a flavoring agent, it is important to highlight the current scarcity of in-depth biological activity data and detailed experimental protocols in the public domain.

## Chemical Identifiers and Properties

**5-Methylindan**, a substituted indan, is chemically identified as 5-methyl-2,3-dihydro-1H-indene. [1][2][3][4] It is a small organic molecule with the chemical formula  $C_{10}H_{12}$  and a molecular weight of approximately 132.20 g/mol .[1] Key identifiers for this compound are summarized in the table below for easy reference.

Identifier	Value	Source(s)
CAS Number	874-35-1	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	5-methyl-2,3-dihydro-1H-indene	<a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>12</sub>	<a href="#">[1]</a>
InChI	InChI=1S/C10H12/c1-8-5-6-9-3-2-4-10(9)7-8/h5-7H,2-4H2,1H3	<a href="#">[1]</a>
InChIKey	RFXBCGVZEJEYGG-UHFFFAOYSA-N	<a href="#">[1]</a>
Canonical SMILES	CC1=CC2=C(CCC2)C=C1	<a href="#">[1]</a>
PubChem CID	13402	<a href="#">[1]</a>

## Known Occurrences and Applications

**5-Methylindan** has been identified as a volatile flavor component in strawberries (*Fragaria ananassa* Duch.).[\[2\]](#) Its primary documented application is as a flavoring agent, notably in soy sauce. Despite its use in the food industry, there is a conspicuous absence of publicly available, in-depth research into its pharmacological or toxicological properties.

## Biological Activity and Signaling Pathways

A comprehensive search of scientific literature and patent databases reveals a significant gap in the understanding of **5-Methylindan**'s biological activity. While the broader class of aminoindane derivatives has been associated with a range of biological effects, including antibacterial properties, there is no specific, quantitative data or detailed experimental protocols available for **5-Methylindan** itself.[\[5\]](#) Consequently, there is no information regarding its mechanism of action, potential therapeutic applications, or any involvement in cellular signaling pathways.

The following diagram illustrates the current knowledge gap concerning the biological interactions of **5-Methylindan**.



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## References

- 1. 5-Methylindan | C10H12 | CID 13402 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 5. Toxicological evaluation of 5-methoxy-2-aminoindane (MEAI): Binge mitigating agent in development - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)